

Boc-phe-gly-ome safety data sheet and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-phe-gly-ome*

Cat. No.: *B1630970*

[Get Quote](#)

An In-depth Technical Guide on the Safe Handling of Boc-L-phenylalanyl-glycine Methyl Ester

This guide provides comprehensive safety data, handling protocols, and technical information for Boc-L-phenylalanyl-glycine methyl ester (**Boc-phe-gly-ome**), intended for researchers, scientists, and professionals in drug development.

Chemical Identification

Boc-phe-gly-ome, with the CAS number 7625-57-2, is a protected dipeptide derivative.^{[1][2][3]} It is formally known by its IUPAC name: methyl 2-[[[(2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-3-phenylpropanoyl]amino]acetate].^{[1][4]} The "Boc" group (tert-butoxycarbonyl) serves as a protective shield for the amino functionality of phenylalanine, which is crucial for controlled reactions in peptide synthesis.

Identifier	Value
CAS Number	7625-57-2
Molecular Formula	C17H24N2O5
Molecular Weight	336.4 g/mol
IUPAC Name	methyl 2-[[[(2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-3-phenylpropanoyl]amino]acetate
Canonical SMILES	<chem>CC(C)(C)OC(=O)NC(CC1=CC=CC=C1)C(=O)NCC(=O)OC</chem>
InChI Key	KRYDBLGWCUNDCJ-ZDUSSCGKSA-N

Hazard Identification and Safety

While not classified as acutely toxic, **Boc-phe-gly-ome** is considered a hazardous chemical and requires careful handling to avoid irritation and other potential health effects.

Hazard Class	Classification	Precautionary Statement
Skin Irritation	Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Eye Irritation	Causes serious eye irritation	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Respiratory Irritation	May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area.

Signal Word: Warning

Physical and Chemical Properties

Property	Value	Source
Physical State	Solid, Off-white powder	
Melting Point	36 - 40 °C / 96.8 - 104 °F	
Flash Point	113 °C / 235.4 °F	
Solubility	No data available	
Vapor Pressure	No information available	
Vapor Density	Not applicable	

Handling and Storage

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure laboratory safety.

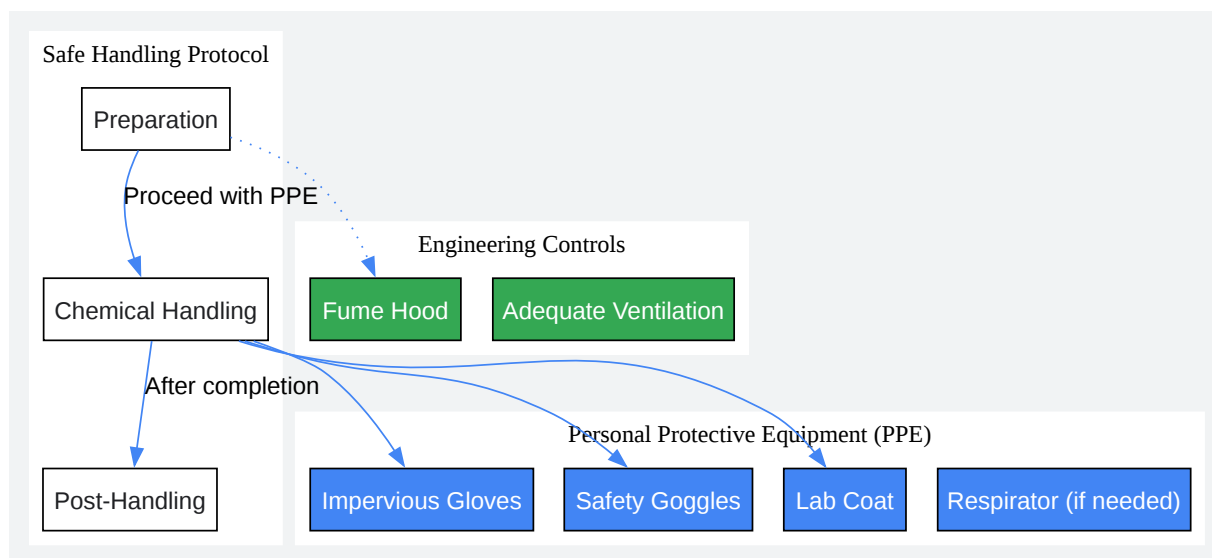
Handling:

- Handle in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust or vapors.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid contact with skin and eyes.
- Prevent dust formation during handling.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.

- Keep in a dry, cool, and well-ventilated place.
- Recommended storage temperature is -20°C.
- Store separately from incompatible materials such as oxidizing agents.



[Click to download full resolution via product page](#)

Logical relationship for safe handling protocols.

Accidental Release and First Aid Measures

Accidental Release:

- Ensure adequate ventilation and remove all sources of ignition.
- Avoid dust formation.
- Use personal protective equipment during cleanup.

- Sweep up the spilled solid material and place it into a suitable, closed container for disposal.
- Prevent the chemical from entering drains or waterways.

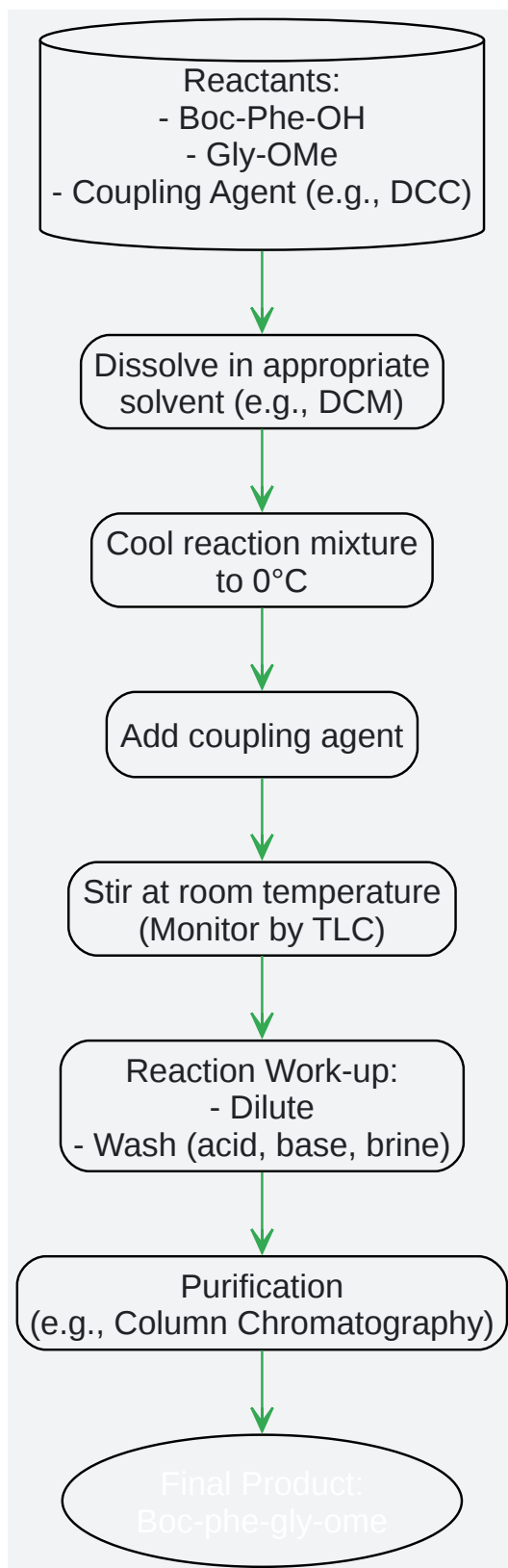
First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Remove contaminated clothing immediately and wash the affected area with plenty of water. If irritation persists, consult a physician.
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention if symptoms occur.

Experimental Protocols: Role in Peptide Synthesis

Boc-phe-gly-ome is primarily used as a building block in peptide synthesis. The Boc group protects the N-terminus of phenylalanine, allowing for the controlled formation of a peptide bond with another amino acid or peptide chain. The methyl ester protects the C-terminus of glycine.

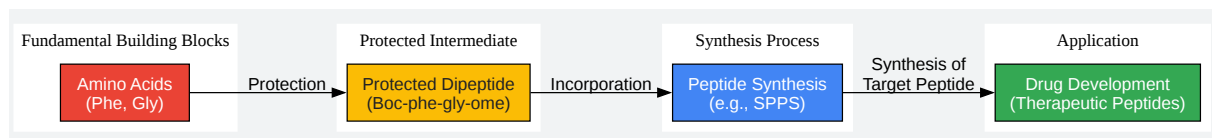
A typical experimental workflow involves a coupling reaction, often facilitated by a coupling agent like dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).



[Click to download full resolution via product page](#)

General workflow for solution-phase peptide coupling.

This dipeptide is a key intermediate for synthesizing larger peptides and peptidomimetics, which are explored for various therapeutic applications, including anti-cancer and anti-inflammatory agents.



[Click to download full resolution via product page](#)

Role of **Boc-phe-gly-ome** in drug development.

Stability and Reactivity

- **Chemical Stability:** The product is stable under normal, recommended storage conditions.
- **Hazardous Reactions:** No hazardous reactions are expected under normal processing.
- **Conditions to Avoid:** Avoid dust formation, excess heat, and exposure to incompatible materials.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Upon combustion, may produce carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Buy Boc-phe-gly-ome | 7625-57-2 [smolecule.com]

- 2. BOC-PHE-GLY-OME | 7625-57-2 [chemicalbook.com]
- 3. Boc-phe-gly-ome, 7625-57-2 | BroadPharm [broadpharm.com]
- 4. Boc-phe-gly-ome | C17H24N2O5 | CID 2063345 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Boc-phe-gly-ome safety data sheet and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630970#boc-phe-gly-ome-safety-data-sheet-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com